

Collinone: A Technical Guide to its Discovery, Origin, and Biological Activity

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Compound of Interest

Compound Name: *Collinone*

Cat. No.: *B15562539*

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Abstract

Collinone is a novel, recombinant angular polyketide antibiotic that emerged from the heterologous expression of a putative rubromycin polyketide synthase (PKS) gene cluster from *Streptomyces collinus* in the host strain *Streptomyces coelicolor* CH999.[1] This technical guide provides a comprehensive overview of the discovery, origin, and biological properties of **Collinone**, with a focus on the experimental methodologies employed in its isolation, characterization, and initial bioactivity screening. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams in the DOT language.

Discovery and Origin

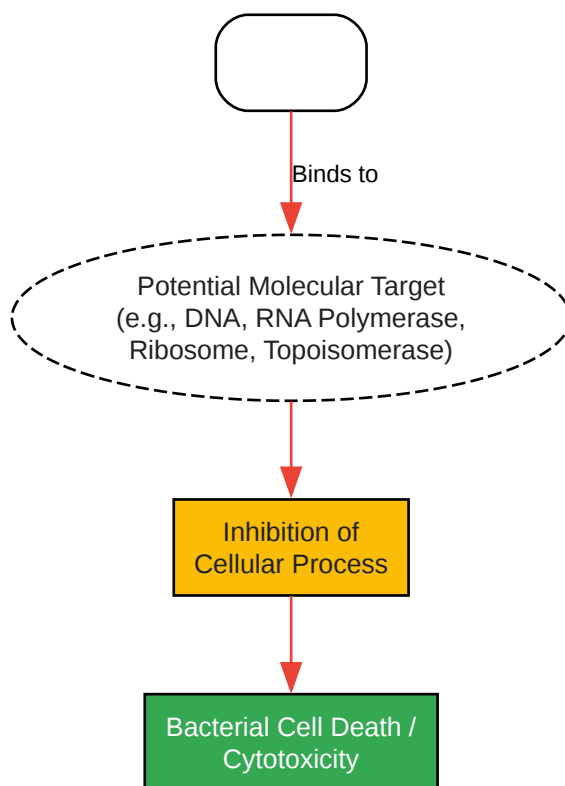
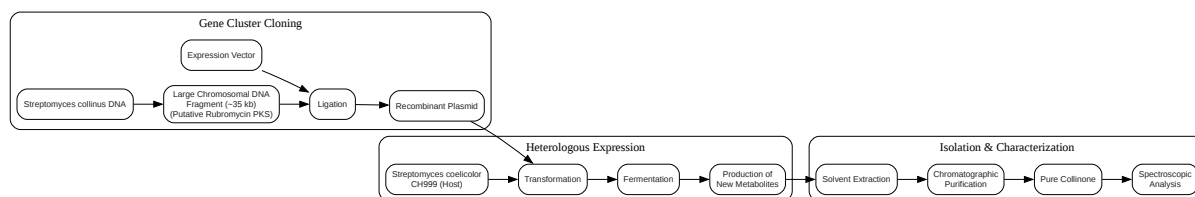
Collinone was discovered as a product of genetic engineering, specifically through the functional expression of large chromosomal DNA fragments from *S. collinus* in *S. coelicolor* CH999, a host strain engineered for the heterologous production of polyketides.[1] This process yielded several new metabolites not present in the original *S. collinus* cultures, with **Collinone** being one of the most abundant.[1]

The biosynthesis of **Collinone** is attributed to a Type II polyketide synthase. These synthases are multi-enzyme complexes that construct the carbon backbone of polyketides from simple acyl-CoA precursors. The engineered nature of **Collinone**'s production highlights the potential

of combinatorial biosynthesis and heterologous expression in generating novel bioactive compounds.

Experimental Workflow for Discovery

The discovery of **Collinone** involved a multi-step process beginning with the cloning of a large DNA fragment from the producer organism and its subsequent expression in a suitable host, followed by the isolation and characterization of the resulting metabolites.



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References

- 1. researchgate.net [researchgate.net]
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